

In Vitro Measurement of Elastase Release from Neutrophils: Application Notes and Protocols

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Compound of Interest

Compound Name: (Z-Ala-Ala-Ala-Ala)₂Rh110

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Introduction

Neutrophils are a critical component of the innate immune system, serving as the first line of defense against invading pathogens. Upon activation, neutrophils release a variety of effector molecules, including the potent serine protease, neutrophil elastase (NE). NE is stored in azurophilic granules and plays a crucial role in the degradation of bacterial proteins and host tissues. While essential for pathogen clearance, dysregulated or excessive NE release is implicated in the pathogenesis of numerous inflammatory diseases, including chronic obstructive pulmonary disease (COPD), cystic fibrosis, and acute respiratory distress syndrome (ARDS). Therefore, the in vitro measurement of elastase release from neutrophils is a vital tool for studying neutrophil function, investigating the mechanisms of inflammatory diseases, and for the discovery and development of novel anti-inflammatory therapeutics.

This document provides detailed protocols for the isolation of human neutrophils, stimulation of elastase release, and quantification of elastase activity using both fluorometric and colorimetric assays. Additionally, it includes representative data and a summary of the key signaling pathways involved in neutrophil degranulation.

Experimental Protocols

Isolation of Human Neutrophils from Whole Blood

A high-purity neutrophil population is essential for accurate and reproducible results. The following protocol describes a standard method for neutrophil isolation using density gradient centrifugation.^{[1][2][3]} This method typically yields a neutrophil population with >95% purity and >95% viability.^{[1][2]}

Materials:

- Anticoagulated (ACD, heparin, or EDTA) whole human blood
- Density gradient medium (e.g., Polymorphprep™, Ficoll-Paque™)
- Red Blood Cell (RBC) Lysis Buffer
- Hanks' Balanced Salt Solution (HBSS) without Ca^{2+} / Mg^{2+}
- HBSS with Ca^{2+} / Mg^{2+}
- Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA)
- Sterile conical tubes (15 mL and 50 mL)
- Serological pipettes
- Centrifuge

Procedure:

- Bring all reagents to room temperature.
- Carefully layer 5.0 mL of anticoagulated whole blood over 5.0 mL of density gradient medium in a 15 mL conical tube. To avoid mixing, perform this step slowly with the pipette tip close to the surface of the medium.
- Centrifuge at 500 x g for 30-35 minutes at room temperature (20-25°C) with the brake off.

- After centrifugation, distinct layers of blood components will be visible. Carefully aspirate and discard the upper layers containing plasma and mononuclear cells.
- The layer containing neutrophils will be situated above the red blood cell pellet. Carefully collect the neutrophil layer and transfer it to a new 15 mL conical tube.
- Wash the isolated neutrophils by adding 10 mL of HBSS without $\text{Ca}^{2+}/\text{Mg}^{2+}$ and centrifuge at $350 \times g$ for 10 minutes.
- To remove contaminating red blood cells, resuspend the cell pellet in 2 mL of RBC Lysis Buffer and incubate for 5-10 minutes at room temperature.
- Stop the lysis by adding 10 mL of HBSS without $\text{Ca}^{2+}/\text{Mg}^{2+}$ and centrifuge at $250 \times g$ for 5 minutes.
- Discard the supernatant and gently resuspend the neutrophil pellet in HBSS with $\text{Ca}^{2+}/\text{Mg}^{2+}$ supplemented with 0.5% BSA or HSA.
- Determine cell viability and concentration using a hemocytometer and trypan blue exclusion.
- Resuspend the neutrophils to the desired concentration (e.g., 1×10^6 cells/mL) in the appropriate assay buffer.

Stimulation of Neutrophil Elastase Release

A variety of stimuli can be used to induce neutrophil degranulation and elastase release in vitro. The choice of stimulus depends on the specific signaling pathway being investigated.

Common Neutrophil Stimulants:

- N-Formylmethionyl-leucyl-phenylalanine (fMLP): A bacterial-derived peptide that activates neutrophils through formyl peptide receptors (FPRs).[\[4\]](#)[\[5\]](#)
- Phorbol 12-myristate 13-acetate (PMA): A potent activator of protein kinase C (PKC), leading to a robust but slower and more sustained cellular response.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Calcium Ionophores (e.g., A23187, Ionomycin): These molecules increase intracellular calcium concentrations, a key signal for degranulation.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Lipopolysaccharide (LPS): A component of the outer membrane of Gram-negative bacteria that can prime neutrophils for enhanced responses to other stimuli.[5][12]

Stimulation Protocol:

- Aliquot the isolated neutrophil suspension (e.g., 1×10^6 cells/mL) into a 96-well plate or microcentrifuge tubes.
- Pre-incubate the cells with any test compounds or inhibitors for the desired time at 37°C.
- Add the chosen stimulus at the desired final concentration.
- Incubate for the desired time period at 37°C. Incubation times can range from minutes to hours depending on the stimulus.[13]
- After incubation, centrifuge the plate or tubes at 400 x g for 5 minutes to pellet the cells.
- Carefully collect the supernatant, which now contains the released elastase, for activity measurement.

Measurement of Elastase Activity

Elastase activity in the collected supernatants can be quantified using either fluorometric or colorimetric assays. Both methods utilize a specific peptide substrate that is cleaved by elastase to produce a detectable signal.

Fluorometric assays are generally more sensitive than colorimetric assays.[14]

Materials:

- Fluorogenic elastase substrate (e.g., MeOSuc-Ala-Ala-Pro-Val-AMC)
- Assay Buffer (e.g., Tris-HCl or HEPES buffer, pH 7.5)
- Purified human neutrophil elastase (for standard curve)
- Black 96-well microplate
- Fluorescence microplate reader (Excitation/Emission $\approx$ 380/500 nm)

Procedure:

- **Standard Curve Preparation:** Prepare a series of dilutions of purified human neutrophil elastase in assay buffer (e.g., 0-100 ng/mL).
- **Sample Preparation:** Add 50 μ L of the collected cell-free supernatant to each well of the black 96-well plate. Also, add 50 μ L of each standard dilution to separate wells.
- **Substrate Addition:** Prepare a working solution of the fluorogenic substrate in assay buffer according to the manufacturer's instructions. Add 50 μ L of the substrate solution to each well containing the sample or standard.
- **Kinetic Measurement:** Immediately place the plate in a fluorescence microplate reader pre-warmed to 37°C. Measure the fluorescence intensity every 1-2 minutes for 15-30 minutes.
- **Data Analysis:** Determine the rate of substrate cleavage (change in fluorescence over time) for each well. Plot the rate of cleavage for the standards against their known concentrations to generate a standard curve. Use the standard curve to determine the concentration of active elastase in the samples.

Materials:

- Chromogenic elastase substrate (e.g., N-Methoxysuccinyl-Ala-Ala-Pro-Val-p-nitroanilide)
- Assay Buffer (e.g., Tris-HCl or HEPES buffer, pH 7.5)
- Purified human neutrophil elastase (for standard curve)
- Clear 96-well microplate
- Microplate reader (absorbance at 405-410 nm)

Procedure:

- **Standard Curve Preparation:** Prepare a series of dilutions of purified human neutrophil elastase in assay buffer (e.g., 0-500 ng/mL).

- **Sample Preparation:** Add 50 μ L of the collected cell-free supernatant to each well of the clear 96-well plate. Also, add 50 μ L of each standard dilution to separate wells.
- **Substrate Addition:** Prepare a working solution of the chromogenic substrate in assay buffer. Add 50 μ L of the substrate solution to each well.
- **Incubation:** Incubate the plate at 37°C for 30-60 minutes, or until a visible yellow color develops in the wells with the highest elastase concentration.
- **Measurement:** Measure the absorbance at 405-410 nm using a microplate reader.
- **Data Analysis:** Subtract the absorbance of the blank (no elastase) from all readings. Plot the absorbance of the standards against their known concentrations to generate a standard curve. Use the standard curve to determine the concentration of active elastase in the samples.

Data Presentation

Quantitative data from neutrophil elastase release assays should be presented in a clear and organized manner to facilitate comparison between different experimental conditions.

Table 1: Elastase Release from Neutrophils in Response to Various Stimuli.

Stimulus	Concentration	Incubation Time	Elastase Release (ng/10 ⁶ cells)	Fold Increase over Control
Control (Unstimulated)	-	30 min	5.2 ± 1.1	1.0
fMLP	100 nM	30 min	45.8 ± 5.3	8.8
PMA	100 nM	60 min	89.3 ± 9.7	17.2
Calcium Ionophore A23187	5 µM	15 min	62.1 ± 7.5	11.9
LPS (priming) + fMLP	10 ng/mL + 100 nM	30 min	75.4 ± 8.1	14.5

Data are representative and presented as mean ± standard deviation.

Table 2: Dose-Dependent Elastase Release Induced by fMLP.

fMLP Concentration	Elastase Release (ng/10 ⁶ cells)
0 nM (Control)	4.9 ± 0.9
1 nM	15.3 ± 2.1
10 nM	38.6 ± 4.5
100 nM	50.1 ± 5.8
1 µM	52.7 ± 6.2

Neutrophils were stimulated for 30 minutes. Data are representative and presented as mean ± standard deviation.

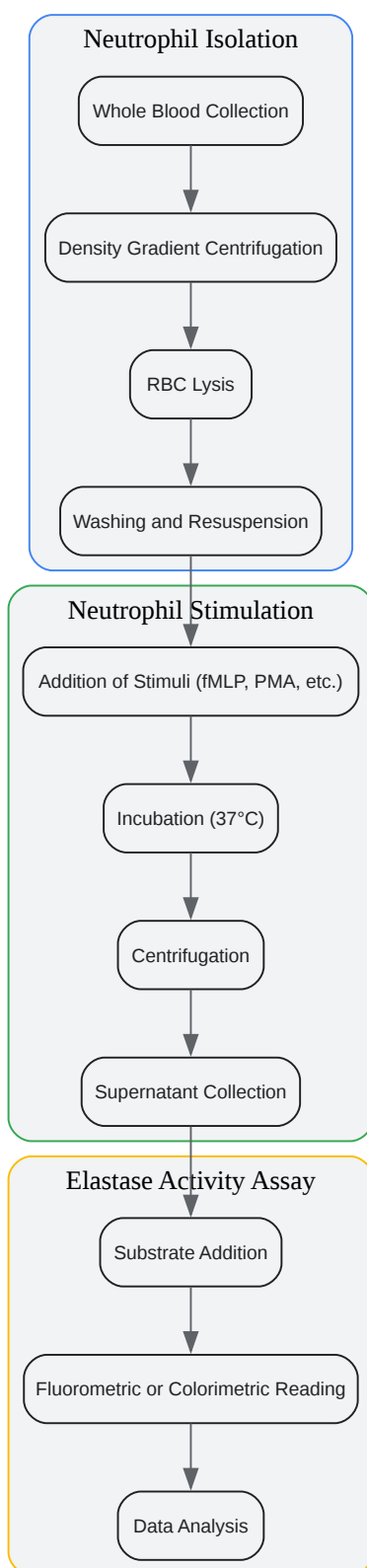
Table 3: Time-Course of Elastase Release Induced by PMA (100 nM).

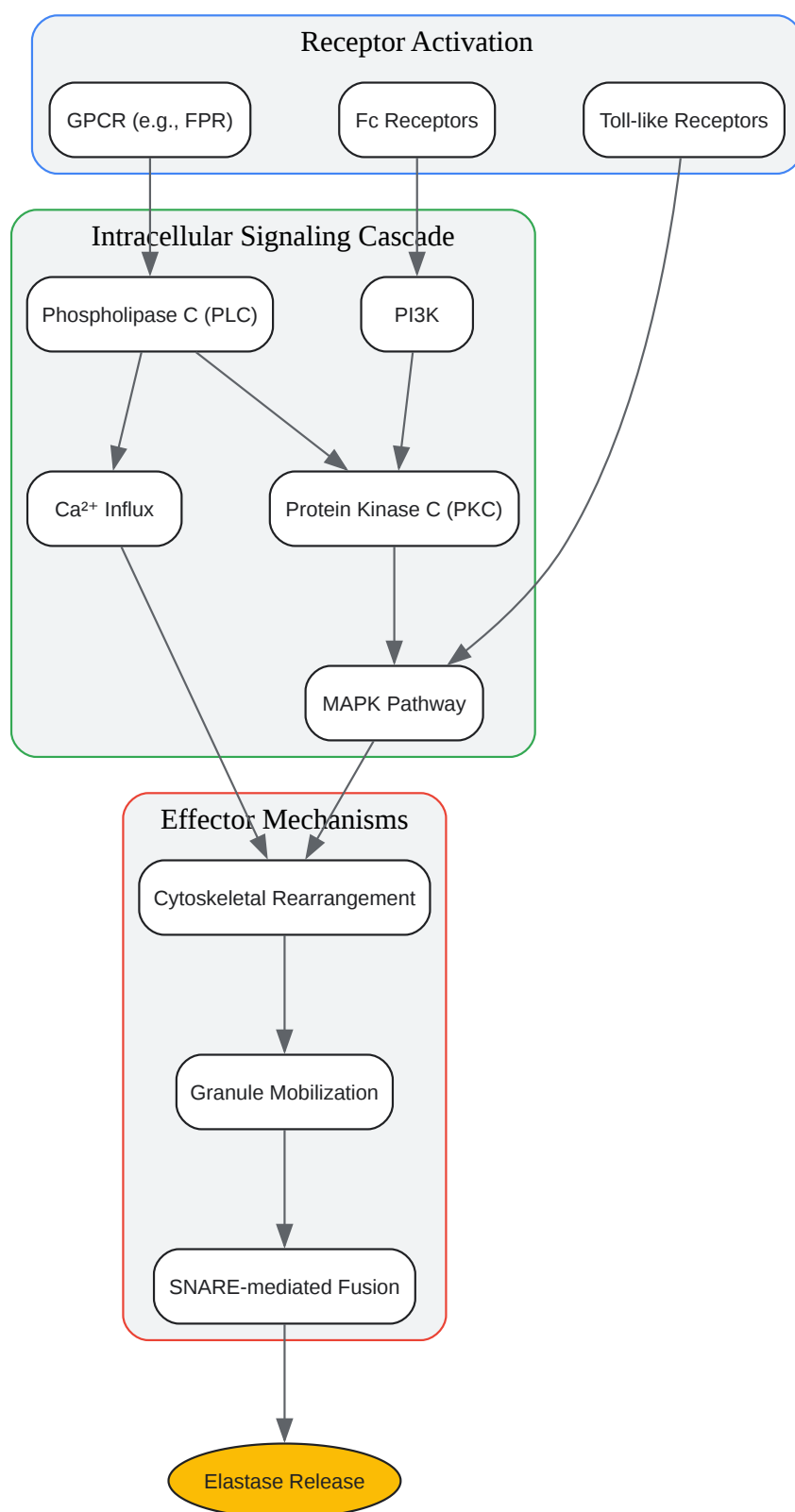
Incubation Time	Elastase Release (ng/10 ⁶ cells)
0 min	3.8 ± 0.7
15 min	25.4 ± 3.1
30 min	58.9 ± 6.4
60 min	92.1 ± 10.3
120 min	115.6 ± 12.8

Data are representative and presented as mean ± standard deviation.

Visualization of Workflows and Pathways

Experimental Workflow





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References

- 1. Stimulation of neutrophil elastase and myeloperoxidase release by IgG fragments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Chemoattractant-induced release of elastase by lipopolysaccharide (LPS)-primed neutrophils; inhibitory effect of the anti-inflammatory drug nimesulide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Neutrophil Activated by the Famous and Potent PMA (Phorbol Myristate Acetate) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Potentiation of the extracellular release of equine neutrophil elastase and alpha-1-proteinase inhibitor by a combination of two bacterial cell wall components: fMLP and LPS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. karger.com [karger.com]
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